

TPCA-1 preliminary research investigation

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Compound Focus: TPCA-1

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Research Applications & Models

TPCA-1 has demonstrated efficacy across various disease models. Key research applications are summarized below.

Disease Area	Model/System	Observed Effect	Citation
Inflammatory Disease	Murine Collagen-Induced Arthritis (CIA)	Dose-dependent reduction in disease severity; reduced pro-inflammatory cytokines (IL-1 β , IL-6, TNF- α) [1].	
	Lipopolysaccharide (LPS)-Stimulated Human Monocytes	Inhibition of TNF- α , IL-6, and IL-8 production (IC50: 170-320 nM) [1] [2].	
	Mouse Model of Vascular Injury & Acute Inflammation	Targeted nanoparticles reduced inflammatory cell infiltration [3] [4].	
Cancer Research	Esophageal Squamous Cell Carcinoma (ESCC)	Preferentially inhibited viability of ESCC cells; induced apoptosis [5].	
	Non-Small Cell Lung Cancer (NSCLC) with mutant EGFR	Repressed cell proliferation; synergized with tyrosine kinase inhibitors (e.g., gefitinib) to induce apoptosis [6].	

Disease Area	Model/System	Observed Effect	Citation
	Cervical Cancer (HeLa cells)	Reversed IL-1 β -promoted cell proliferation, migration, and invasion [7].	
Other Conditions	Post-Traumatic Osteoarthritis (PTOA) Mouse Model	Targeted nanosomes reduced inflammation and cartilage degradation [8].	

Experimental Protocols

In Vitro Cell Culture and Treatment

A common application is inhibiting inflammatory cytokine production in immune cells.

- **Cell Line:** Human peripheral blood monocytes [1] [2] or mouse bone marrow-derived macrophages (BMDM) [1].
- **Pretreatment:** Cells are pretreated with **TPCA-1** (e.g., 0.5 μ M) for about 1 hour [1].
- **Stimulation:** Cells are then stimulated with LPS (e.g., 1-100 ng/mL) to induce inflammation [1] [2].
- **Readout:** The production of cytokines like TNF- α is measured in the supernatant after 8-24 hours using an immunoassay (e.g., ELISA) [1].

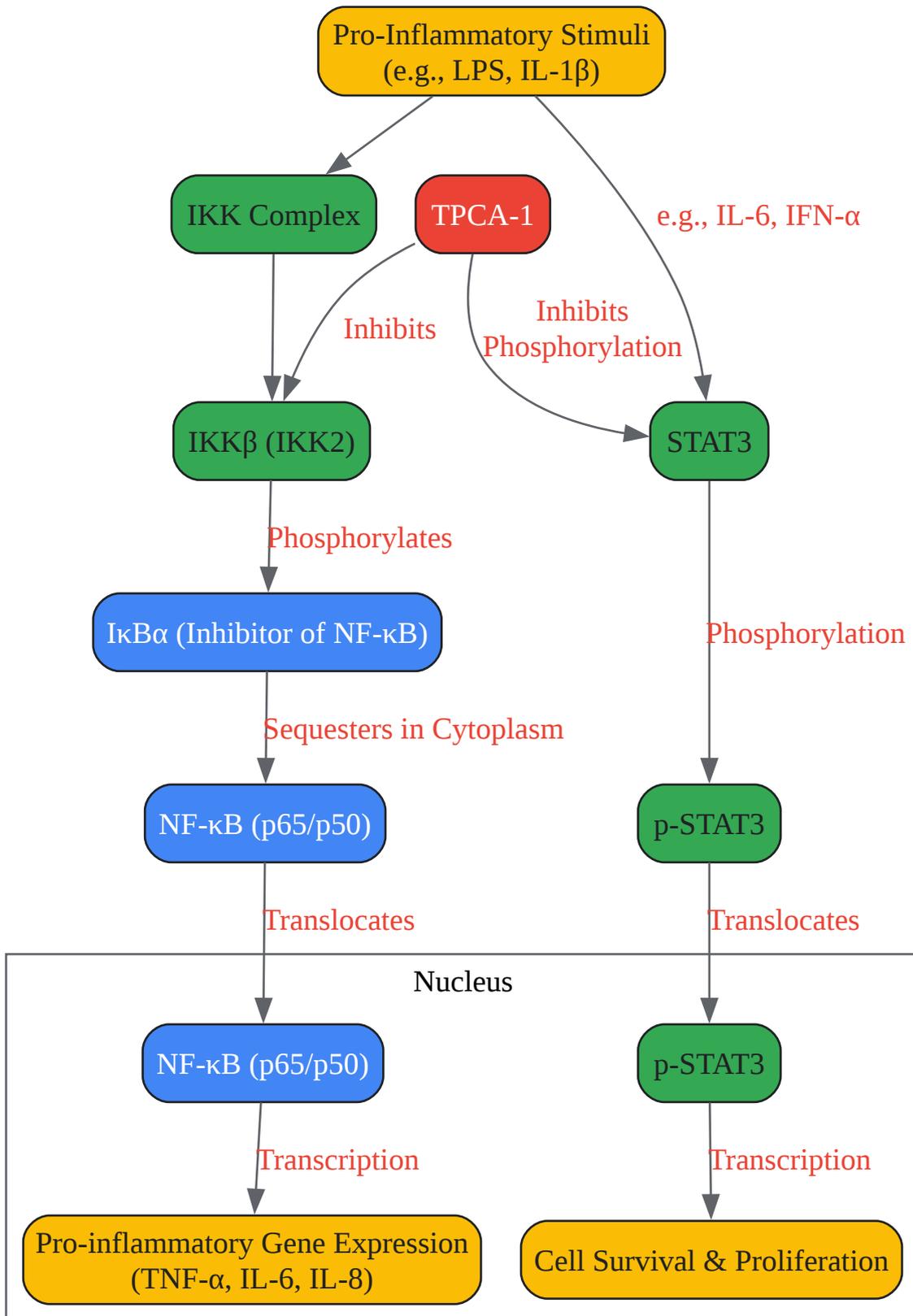
In Vivo Administration

TPCA-1 has been used in animal models of inflammation and cancer.

- **Disease Model:** For murine collagen-induced arthritis, DBA/1 mice are commonly used [1].
- **Dosage & Route:** **TPCA-1** is typically administered via intraperitoneal (i.p.) injection at 3, 10, or 20 mg/kg, twice daily (b.i.d.) [1].
- **Assessment:** Disease severity is scored, and paw tissue is analyzed for nuclear p65 localization and cytokine levels [1].

Mechanism of Action and Signaling Pathways

TPCA-1 functions primarily as a dual inhibitor of the NF- κ B and STAT3 pathways [6].



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TPCA-1 acts as a dual inhibitor of the NF- κ B and STAT3 signaling pathways, reducing the expression of pro-inflammatory cytokines and genes involved in cell survival.

Key Considerations for Researchers

- **Specificity:** While **TPCA-1** is a potent IKK-2 inhibitor, be aware that it also directly inhibits STAT3 by docking into its SH2 domain, affecting cytokine-induced signaling [6].
- **Working Concentrations:** Effective in vitro concentrations can vary. Always conduct dose-response curves, but common working ranges are 0.1-10 μ M [1].
- **Delivery Systems:** New formulations are being developed to overcome potential limitations. For instance, encapsulating **TPCA-1** in **targeted nanoparticles** (e.g., using hydroxyethyl starch-cholesterol polymers or collagen-targeting nanosomes) enhances delivery to inflammatory sites and cartilage, improving efficacy and potentially reducing systemic exposure [3] [8] [4].

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